

Fumagillol Stock Solution Preparation and Storage

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Compound Focus: Fumagillol

CAS No.: 108102-51-8

Cat. No.: S528541

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Fumagillol is the core structural component (a direct precursor) of fumagillin, a natural product with potent antiangiogenic and antimicrobial properties [1] [2]. Working with this compound requires careful preparation and storage to maintain its stability and activity.

Physical and Chemical Properties

The following table summarizes key properties of **Fumagillol** to inform handling and storage decisions [3]:

Property	Specification
CAS Number	108102-51-8 (primary); 35903-52-7 [2] [3]
Molecular Formula	$C_{16}H_{26}O_4$ [2] [3]
Molecular Weight	282.38 g/mol [2] [3]
Form	White to off-white solid [2]
Melting Point	55-57 °C [3]
Solubility	Soluble in DMSO; slightly soluble in chloroform, ethanol, ethyl acetate, and methanol [3]

Stock Solution Preparation and Storage Protocols

The most critical practice is preparing a high-concentration stock solution in a suitable solvent, followed by aliquoting and proper frozen storage to minimize freeze-thaw cycles and ensure consistent experimental results.

1. Primary Stock Solution (100 mg/mL in DMSO)

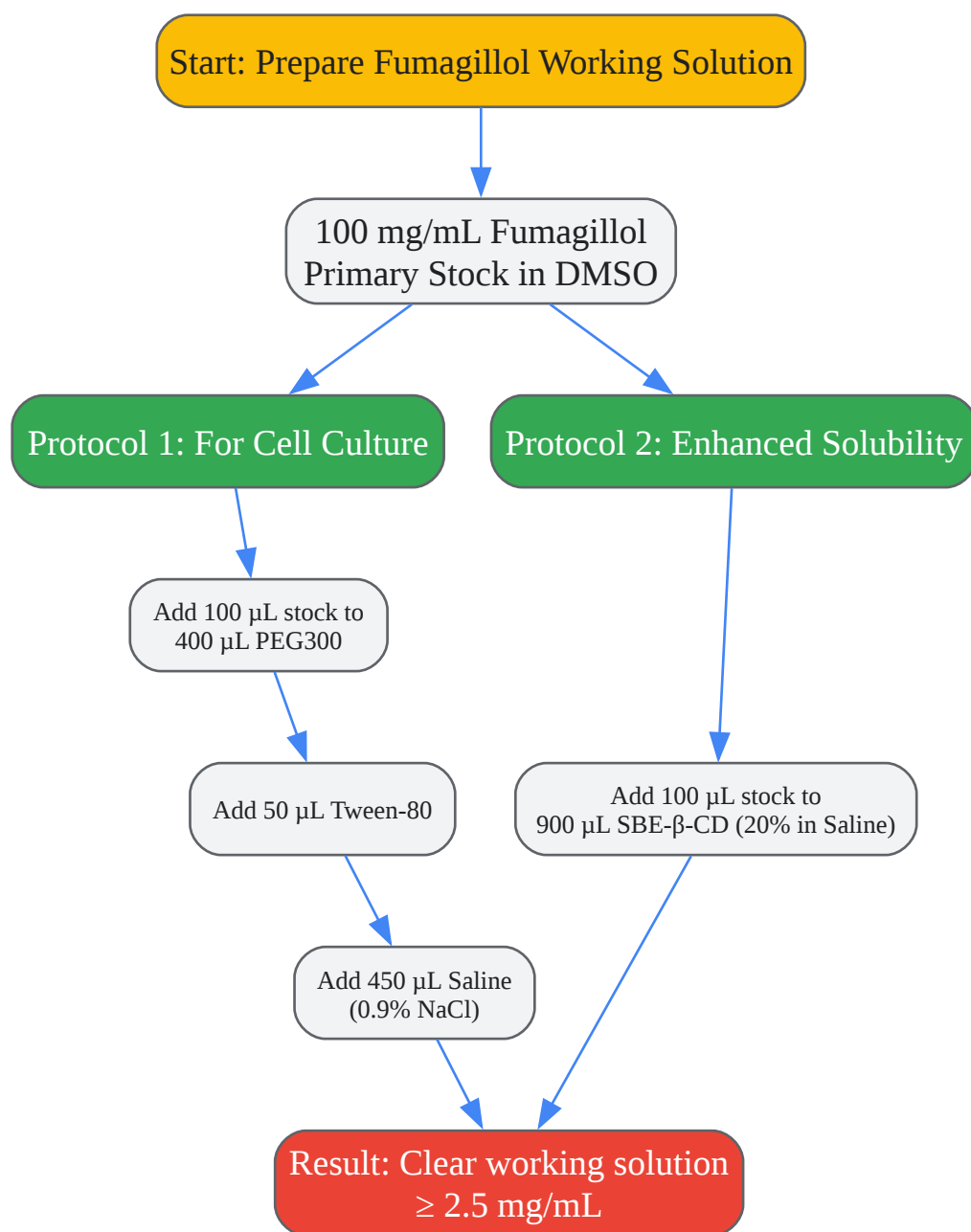
- **Procedure:** Weigh 10 mg of **Fumagillol** solid. Add 100 μ L of anhydrous, spectrophotometric-grade DMSO. Vortex or sonicate until the solid is completely dissolved.
- **Note:** DMSO is hygroscopic. Using newly opened DMSO is recommended to prevent water absorption, which can impact compound stability [2].

2. Storage

- **Aliquoting:** Immediately upon preparation, aliquot the primary stock solution into smaller, single-use volumes (e.g., 10-20 μ L) to avoid repeated freeze-thaw cycles.
- **Conditions:**
 - **-80°C:** Store for up to **6 months** [2].
 - **-20°C:** Store for up to **1 month** [2].
- **Working Solution:** Prepare a more dilute working solution (e.g., 10 mM) from your primary stock for daily experiments.

Working Solution Preparation for Cell-Based Assays

For *in vitro* experiments, the stock solution must be diluted into a biologically compatible buffer. Below are two standard protocols for preparing dosing solutions for cell culture or animal studies [2].



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Research Applications and Biological Context

Fumagillol derivatives are explored in drug discovery due to their ability to inhibit MetAP2, a target involved in cancer and infectious diseases.

Key Research Applications

Application Area	Target/Pathway	Biological Effect	Relevance
Antiangiogenesis & Cancer [4] [5] [2]	Methionine Aminopeptidase 2 (MetAP2)	Potent inhibitor of endothelial cell proliferation. Suppresses tumor growth in models like pancreatic cancer.	Overcomes hypoxia in resilient cancers (e.g., pancreatic ductal adenocarcinoma).
Antiparasitic Therapy [1]	<i>Giardia lamblia</i> MetAP2	Kills trophozoites of <i>Giardia lamblia</i> and <i>Entamoeba histolytica</i> . Effective against metronidazole-resistant strains.	Addresses drug resistance; <i>Giardia</i> lacks MetAP1, increasing susceptibility to MetAP2 inhibition.

Mechanism of Action

Fumagillol and its parent compound fumagillin covalently inhibit the enzyme Methionine Aminopeptidase 2 (MetAP2) [1]. This inhibition has downstream effects that are cell-type dependent:

- **In Endothelial & Cancer Cells:** MetAP2 inhibition suppresses proliferation and induces apoptosis. In pancreatic cancer cells, it also significantly reduces glutathione (GSH) levels, crippling the cell's ability to manage oxidative stress, which is crucial for survival in hypoxic tumor microenvironments [4].
- **In Parasites:** For parasites like *Giardia lamblia* that only have the MetAP2 enzyme, inhibition is fatal as it disrupts essential protein maturation [1].

Critical Experimental Considerations

- **Stability:** Fumagillin is highly unstable. While some **fumagillol** derivatives were designed for improved thermal and acid stability [1], treat **fumagillol** itself as a labile compound. Adhere to strict storage protocols.
- **Controlled Substance:** Note that some vendors classify **Fumagillol** as a controlled substance and may restrict its sale [2].

- **Cytotoxicity:** While fumagillin is a potent inhibitor, some **fumagillol** derivatives have shown no significant cytotoxicity in CHO cell assays [2]. Always include appropriate cell viability controls in your experiments.
- **In Vivo Administration:** The provided Protocol 1 and 2 are designed for *in vivo* studies, creating stable solutions suitable for administration to animal models [2].

Conclusion

Fumagillol serves as a versatile scaffold for developing inhibitors targeting MetAP2 in oncology and parasitology. Success in this research hinges on meticulous handling. By preparing concentrated DMSO stock solutions, aliquoting for storage at -80°C , and using the provided protocols to prepare stable working solutions, you can ensure compound integrity and generate reliable, reproducible biological data.

References

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